Essential Safety and Handling Protocols for HTH-01-091

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Compound of Interest

Compound Name:	*HTH-01-091*
Cat. No.:	*B10861829*

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For researchers, scientists, and drug development professionals working with **HTH-01-091**, a potent and selective maternal embryonic leucine zipper kinase (MELK) inhibitor, stringent adherence to safety protocols is paramount to ensure personal safety and environmental protection.[1][2][3] This guide provides essential, immediate safety and logistical information, including operational and disposal plans for handling this compound.

Hazard Identification and Classification:

HTH-01-091 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] It is crucial to avoid inhalation, as well as contact with skin and eyes.[4] The formation of dust and aerosols should be prevented.[4]

Personal Protective Equipment (PPE):

The following personal protective equipment is mandatory when handling **HTH-01-091** to minimize exposure risk.

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PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Chemically resistant, impervious gloves.
Body Protection	Impervious Clothing	A lab coat or other protective clothing that prevents skin contact.
Respiratory Protection	Suitable Respirator	To be used to prevent inhalation of dust or aerosols.

Engineering Controls and Work Environment:

- Ventilation: All handling of **HTH-01-091** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Emergency Equipment: An accessible safety shower and eye wash station must be readily available in the immediate work area.[4]

Operational Procedures for Safe Handling:

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that the work area is clean and prepared.
- Handling:
  - Avoid direct contact with the compound.
  - Do not eat, drink, or smoke in the handling area.[4]
  - Wash hands and skin thoroughly after handling.[4]
- Storage:
  - Keep the container tightly sealed.[4]

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- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[4]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[4]

- Spill Management:
  - In case of a spill, clean it up promptly and safely.
  - Prevent the product from entering drains, water courses, or the soil.[4]

First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse the mouth.[4]
- Eye Contact: Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.
- Inhalation: Move the individual to fresh air.

Disposal Plan:

All waste materials, including the compound itself and any contaminated containers or materials, must be disposed of through an approved waste disposal plant.[4] Adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.

Experimental Workflow for Handling **HTH-01-091**

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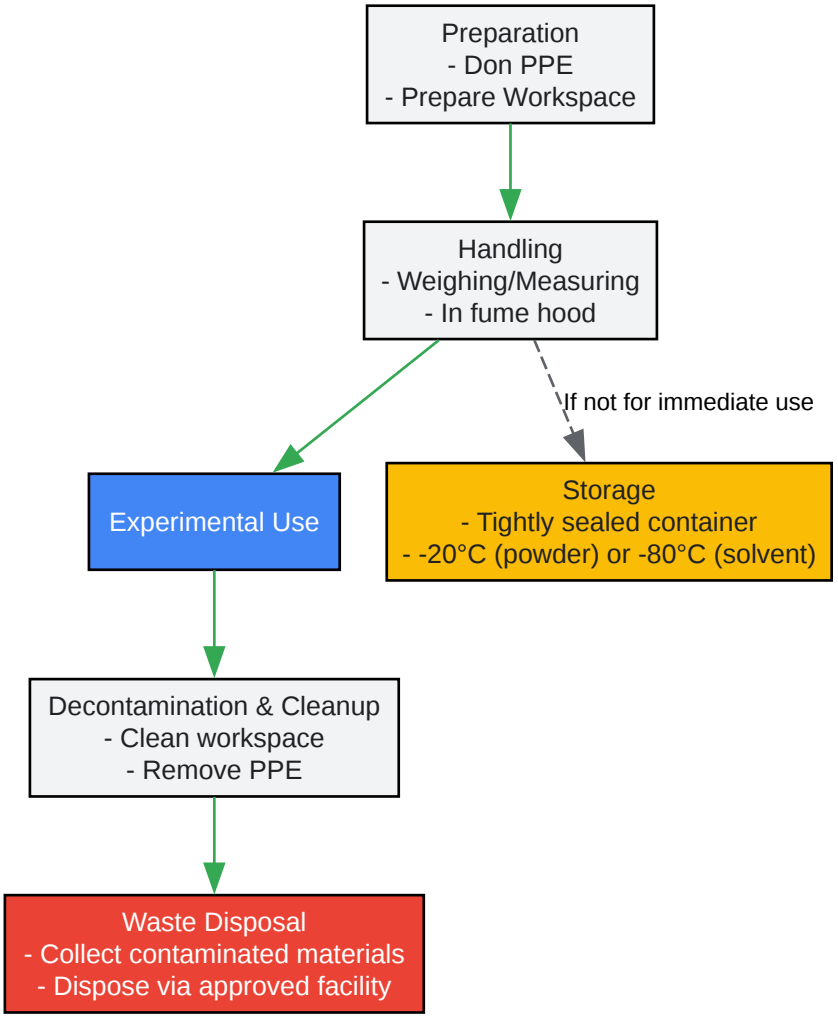

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